

Long-term stability of (S,S)-TAPI-1 frozen aliquots

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Compound of Interest

Compound Name: (S,S)-TAPI-1

Cat. No.: B10788396

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(S,S)-TAPI-1 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability of frozen aliquots of **(S,S)-TAPI-1**, a potent inhibitor of TACE (TNF- α converting enzyme/ADAM17) and other matrix metalloproteinases (MMPs).[\[1\]](#)[\[2\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for preparing frozen aliquots of **(S,S)-TAPI-1**?

A1: To ensure the long-term stability and performance of **(S,S)-TAPI-1**, it is critical to follow proper reconstitution and aliquoting procedures. Repeated freeze-thaw cycles can degrade the compound and should be avoided.[\[3\]](#)[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Reduced inhibitory activity in experiments	1. Improper storage of stock solution.2. Multiple freeze-thaw cycles.3. Incorrect solvent or solvent quality.	1. Ensure aliquots are stored at the recommended temperature (-20°C or -80°C).2. Prepare single-use aliquots to avoid repeated freezing and thawing.[4]3. Use fresh, high-purity DMSO for reconstitution.[3]
Precipitate formation in the stock solution upon thawing	1. The compound may have come out of solution during freezing.2. The concentration may be too high for the solvent at low temperatures.	1. Gently warm the vial to 37°C for 10 minutes and vortex or sonicate to redissolve the compound.[5]2. If precipitation persists, consider preparing a more dilute stock solution.
Inconsistent experimental results	1. Degradation of (S,S)-TAPI-1 due to improper storage.2. Variability in the volume of aliquots.	1. Use a fresh aliquot for each experiment.2. Ensure accurate and consistent pipetting when preparing aliquots.

Experimental Protocols

Protocol 1: Reconstitution of (S,S)-TAPI-1 Powder

Objective: To prepare a concentrated stock solution of **(S,S)-TAPI-1** for long-term storage.

Materials:

- **(S,S)-TAPI-1** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)[1][3]
- Sterile, polypropylene microcentrifuge tubes

Procedure:

- Allow the vial of **(S,S)-TAPI-1** powder to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of fresh DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the powder is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary.^[5]

Protocol 2: Aliquoting and Storage of (S,S)-TAPI-1 Stock Solution

Objective: To prepare single-use aliquots to maintain the stability of the stock solution.

Materials:

- Reconstituted **(S,S)-TAPI-1** stock solution
- Sterile, low-retention polypropylene microcentrifuge tubes

Procedure:

- Based on the typical amount needed for your experiments, dispense small, single-use volumes of the stock solution into sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at the recommended temperature as outlined in the stability data below.

Stability of (S,S)-TAPI-1

Powder Form

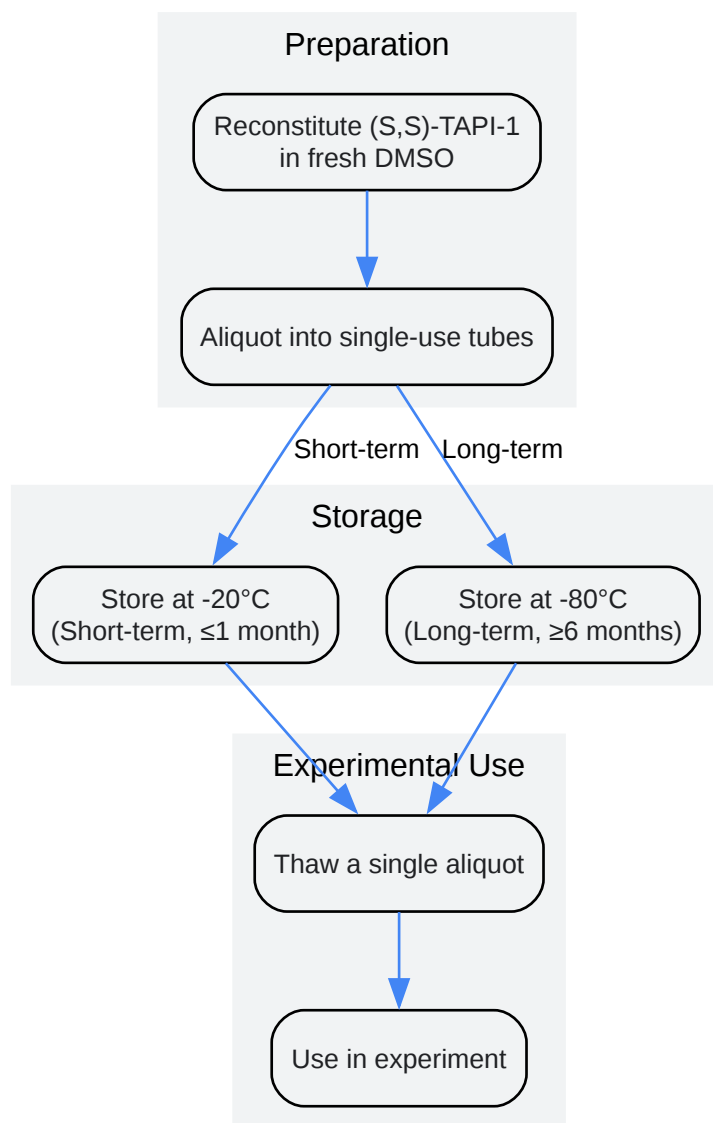
Storage Temperature	Shelf Life
-20°C	Up to 3 years ^[3]

In Solvent (DMSO)

Storage Temperature	Shelf Life
-80°C	6 months to 1 year[3][4][5]
-20°C	Up to 1 month[3][4][5]

Visual Guides

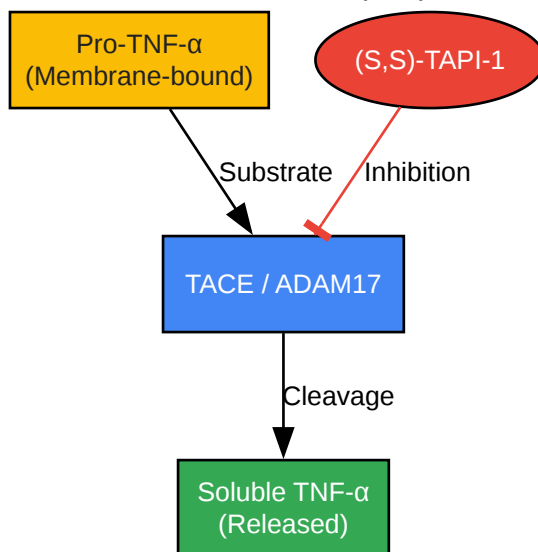
Experimental Workflow for (S,S)-TAPI-1 Handling



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Caption: Recommended workflow for handling and storing **(S,S)-TAPI-1**.

Mechanism of Action of (S,S)-TAPI-1



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References

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